L-803087: A Comprehensive Technical Guide to a Highly Selective sst4 Agonist

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Compound of Interest	
Compound Name:	*L-803087*
Cat. No.:	*B1237454*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-803087**, a potent and highly selective agonist for the somatostatin receptor subtype 4 (sst4). This document consolidates key quantitative data, detailed experimental protocols, and visual representations of its mechanism of action and experimental evaluation, serving as a critical resource for professionals in pharmacology and drug development.

Core Compound Characteristics

L-803087 is a non-peptide small molecule that has demonstrated significant therapeutic potential in preclinical studies due to its high affinity and selectivity for the sst4 receptor. Its ability to modulate sst4-mediated signaling pathways makes it a valuable tool for investigating the physiological roles of this receptor and a promising candidate for further drug development.

Quantitative Data Summary

The following tables summarize the binding affinity and functional potency of **L-803087** for human somatostatin receptors.

Table 1: Binding Affinity of **L-803087** for Human Somatostatin Receptor Subtypes

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Receptor Subtype	Binding Affinity (Ki, nM)
sst1	199[1]
sst2	4720[1]
sst3	1280[1]
sst4	0.7[1]
sst5	3880[1]

Table 2: Functional Potency of **L-803087** at the Human sst4 Receptor

Functional Assay	Parameter	Value (nM)
cAMP Accumulation Assay	EC50	0.34

Signaling Pathway

Activation of the sst4 receptor by **L-803087** initiates a signaling cascade through a Gi/o protein-coupled pathway. This primarily results in the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.

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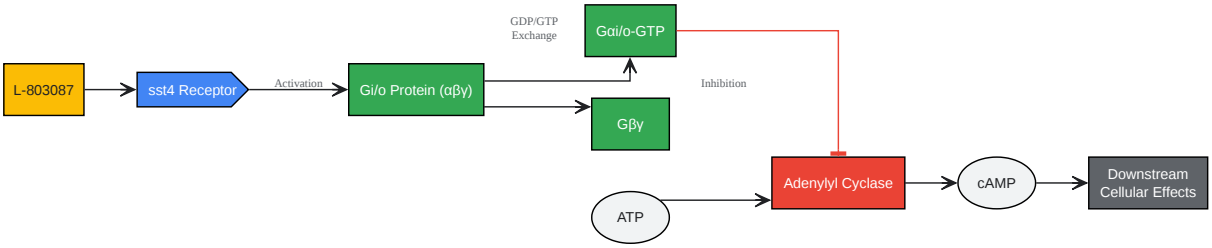

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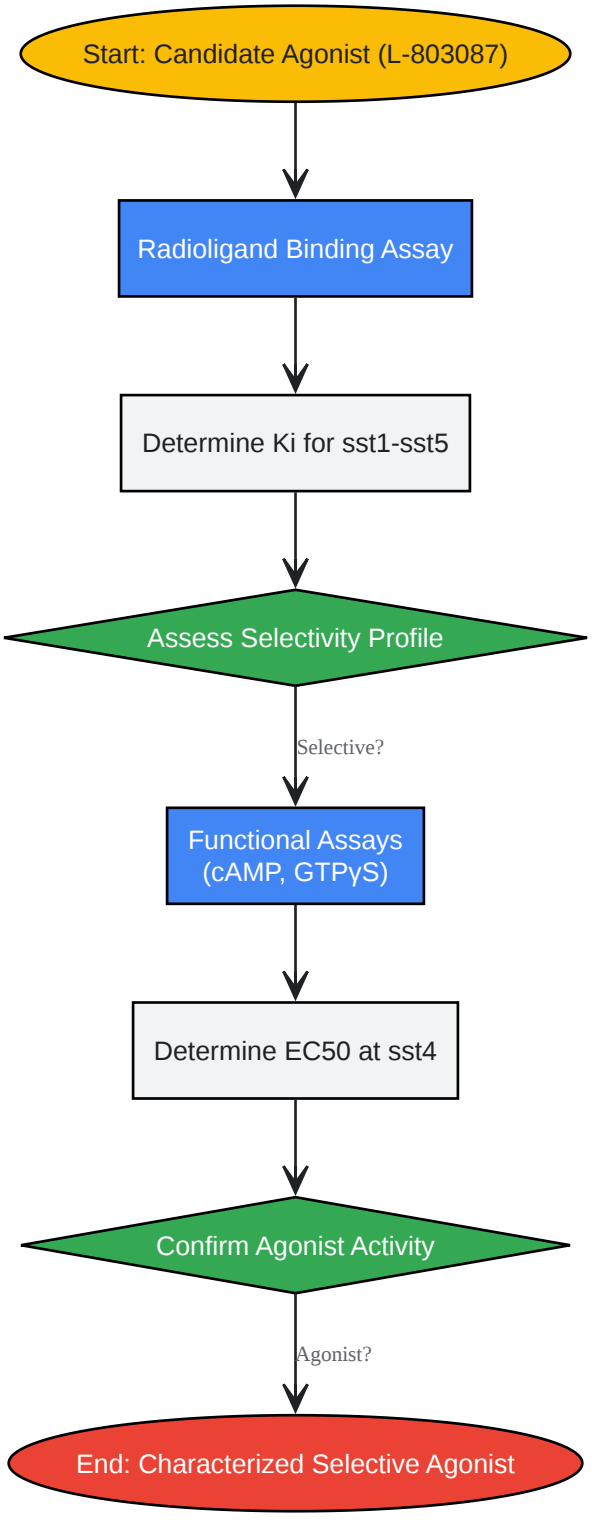

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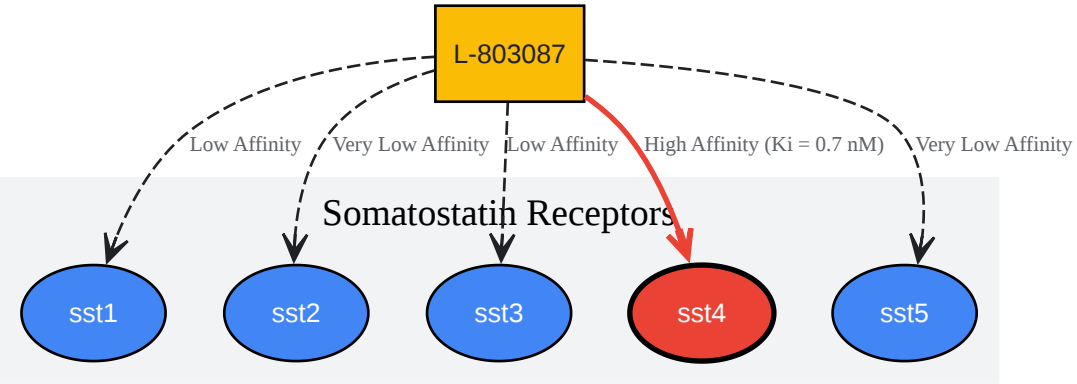

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References

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